

(S,S)-CPI-1612 solubility and stability issues in DMSO

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Compound of Interest

Compound Name: (S,S)-CPI-1612

Cat. No.: B15585798

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **(S,S)-CPI-1612** in Dimethyl Sulfoxide (DMSO). It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **(S,S)-CPI-1612** in DMSO?

A1: The solubility of **(S,S)-CPI-1612** in DMSO can vary between suppliers but is generally high. It is crucial to use fresh, anhydrous DMSO as the solvent is hygroscopic, and absorbed moisture can significantly reduce the compound's solubility.^{[1][2]}

Q2: What are the recommended storage conditions for **(S,S)-CPI-1612** stock solutions in DMSO?

A2: To ensure stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[1] Recommended storage temperatures and durations are outlined in the data table below.

Q3: What is the mechanism of action for **(S,S)-CPI-1612**?

A3: **(S,S)-CPI-1612** is a highly potent and orally active inhibitor of the histone acetyltransferase (HAT) domains of EP300 and its homolog CBP.[1][2][3] By inhibiting these enzymes, CPI-1612 prevents the acetylation of histone residues (such as H3K18Ac and H3K27Ac) and other non-histone proteins, which plays a critical role in regulating gene transcription.[3][4] This inhibition of EP300/CBP activity is linked to its anticancer effects.[2][5]

Quantitative Data Summary

The following tables summarize key quantitative data for **(S,S)-CPI-1612** regarding its solubility and stability in DMSO.

Table 1: Solubility of **(S,S)-CPI-1612** in DMSO

Supplier	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
Selleck Chemicals	90 mg/mL	199.76 mM	Use fresh DMSO; moisture reduces solubility.[1]
MedchemExpress	230 mg/mL	510.51 mM	Ultrasonic assistance needed; hygroscopic DMSO impacts solubility.[2][6]

Molecular Weight of **(S,S)-CPI-1612**: 450.54 g/mol [1]

Table 2: Recommended Storage and Stability of **(S,S)-CPI-1612** DMSO Stock Solutions

Storage Temperature	Recommended Duration	Source(s)
-20°C	1 month	[1][2]
-80°C	6 months to 1 year	[1][2]

Troubleshooting Guide

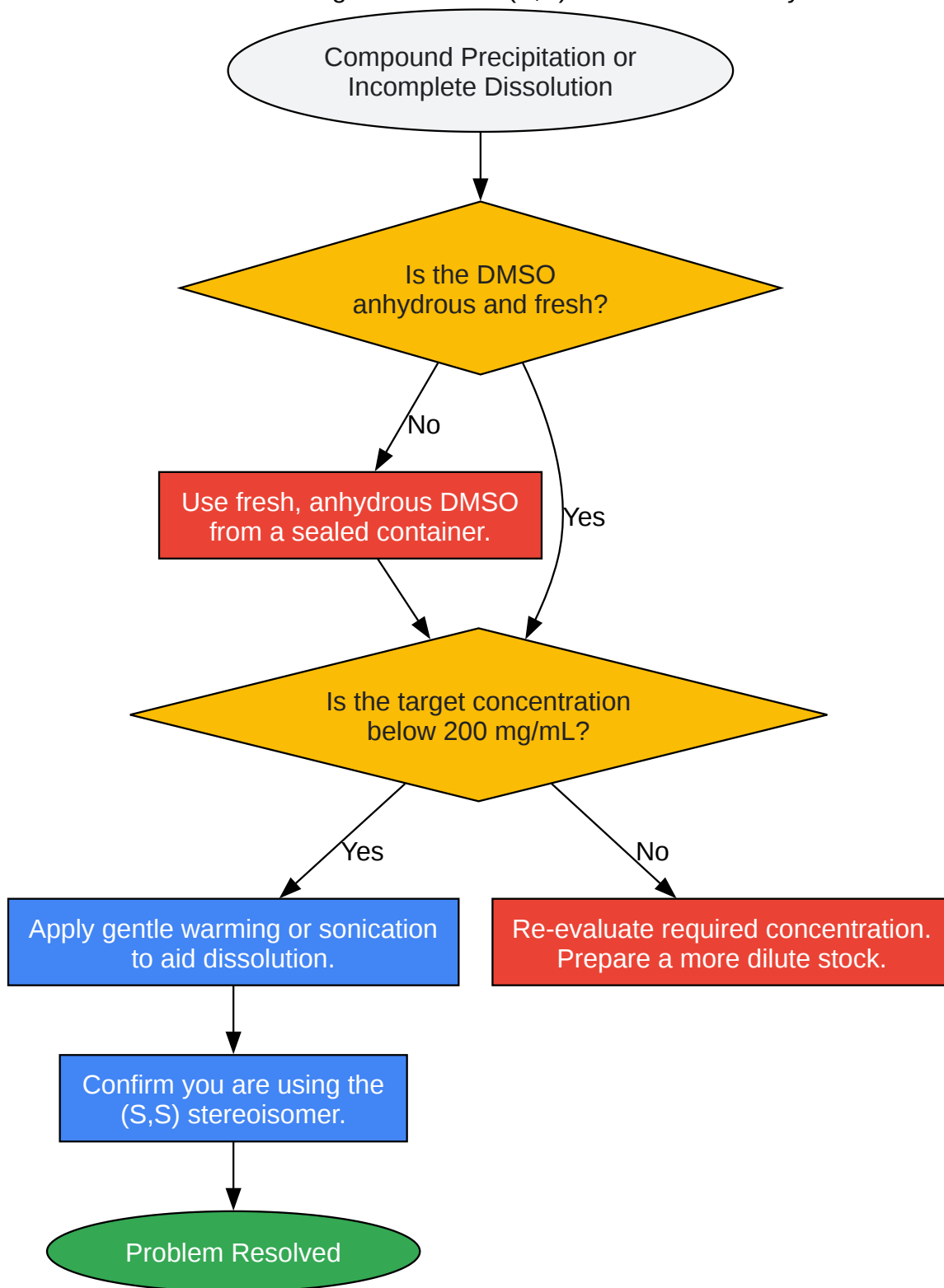
This section addresses common issues encountered when working with **(S,S)-CPI-1612** in DMSO.

Q4: My **(S,S)-CPI-1612** is not fully dissolving in DMSO or is precipitating out of solution. What should I do?

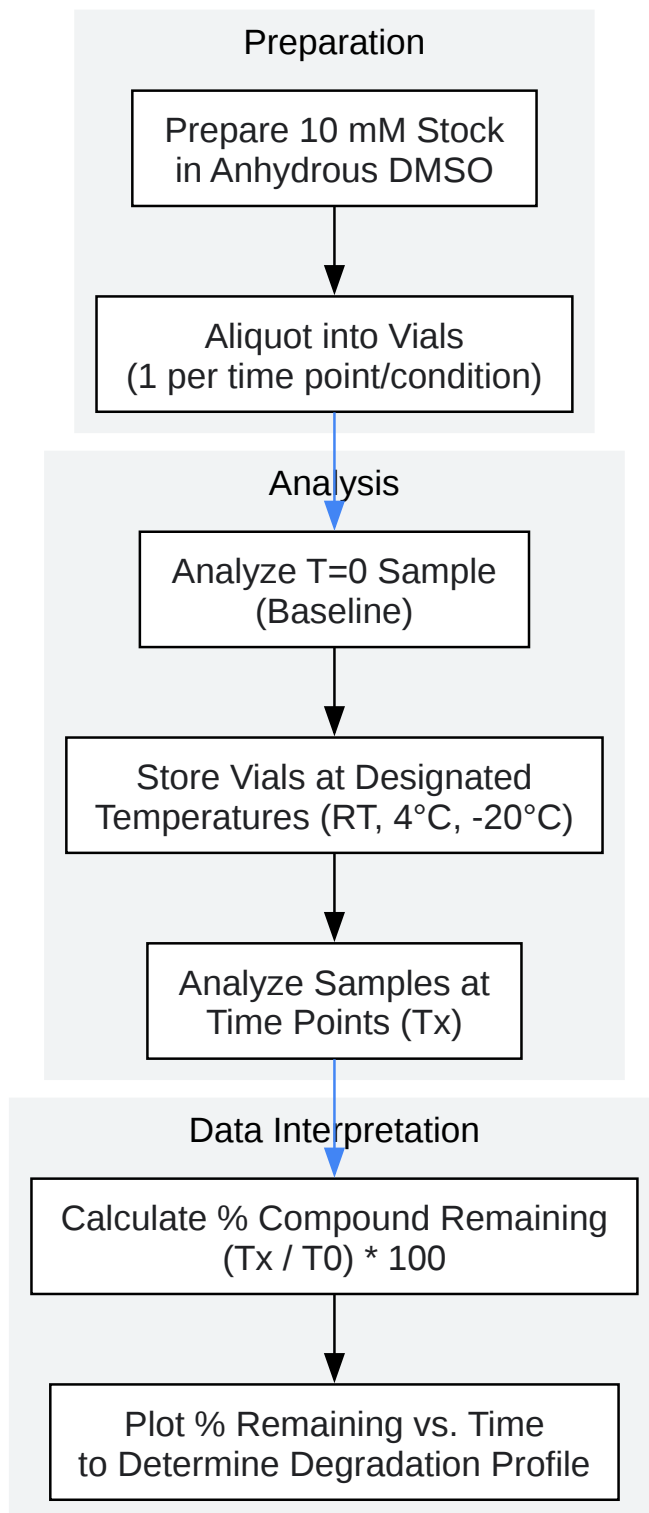
A4: This is a common issue that can often be resolved by following these steps:

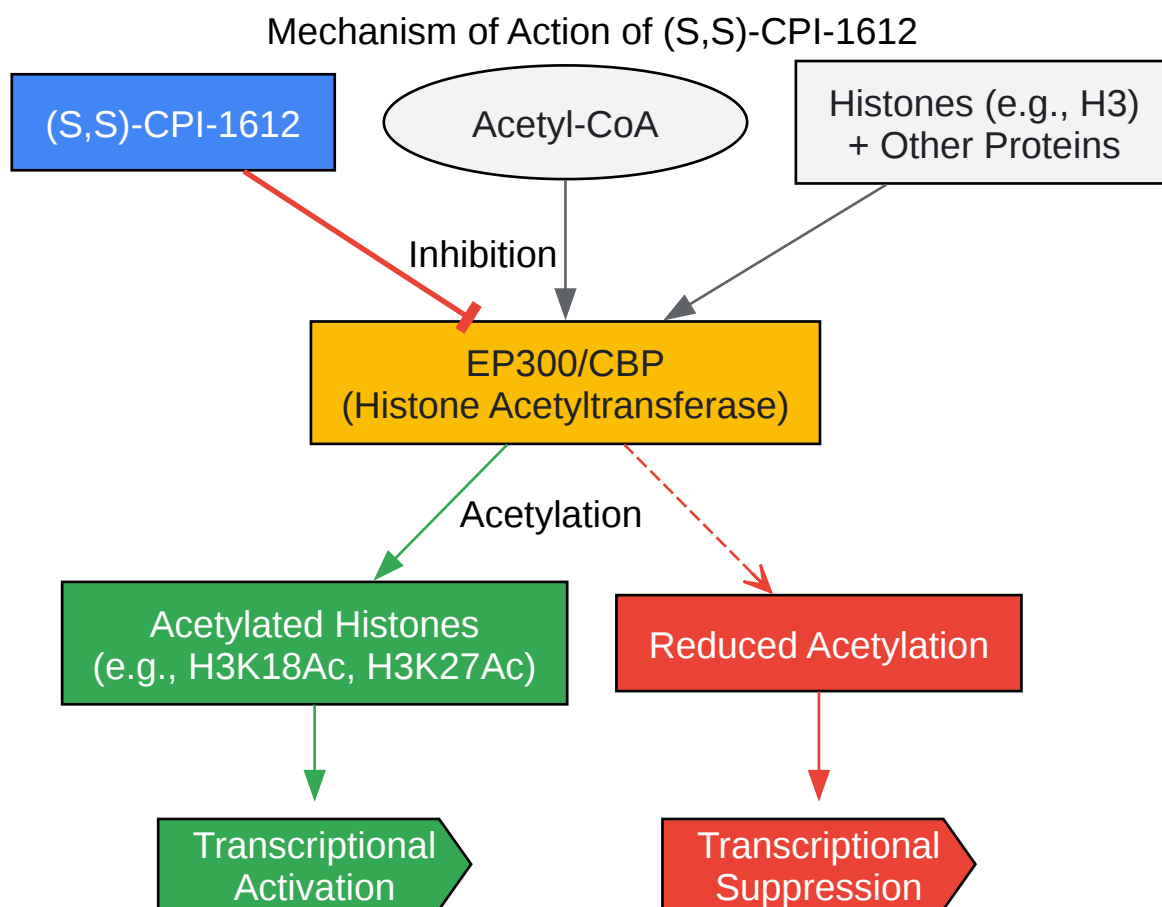
- **Verify DMSO Quality:** Ensure you are using anhydrous, high-purity DMSO ($\geq 99.9\%$).^[7] DMSO readily absorbs water from the atmosphere, which can drastically lower the solubility of many compounds, including CPI-1612.^{[1][2]} Use a fresh, unopened bottle or a properly stored aliquot of anhydrous DMSO.
- **Use Mechanical Assistance:** Gentle warming in a water bath or sonication can help dissolve the compound.^{[2][6]}
- **Check Concentration:** Confirm that you are not attempting to prepare a solution that exceeds the highest reported solubility limits (see Table 1).
- **Consider Isomers:** Note that the (R,R) isomer of CPI-1612 has a different solubility profile (130 mg/mL in DMSO).^[8] Ensure you are working with the correct (S,S) stereoisomer.

Troubleshooting Workflow for (S,S)-CPI-1612 Solubility



Workflow for DMSO Stability Assessment





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